

Application Note & Protocol: Purification of L-Tyrosine Methyl Ester Hydrochloride by Recrystallization

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Compound of Interest

Compound Name: Methyl 2-amino-3-(4-hydroxyphenyl)propanoate hydrochloride

CAS No.: 68697-61-0

Cat. No.: B555554

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Audience: Researchers, scientists, and drug development professionals.

Introduction

L-Tyrosine methyl ester hydrochloride is a crucial intermediate in peptide synthesis and is utilized in various pharmaceutical and biochemical research applications.^{[1][2][3]} The purity of this compound is paramount for the success of subsequent reactions and the integrity of research data. Recrystallization is a fundamental and effective technique for the purification of solid organic compounds. This application note provides a detailed, step-by-step protocol for the purification of L-Tyrosine methyl ester hydrochloride via recrystallization, ensuring high purity and recovery.

Principle of Recrystallization

Recrystallization is a purification technique based on the differential solubility of a compound and its impurities in a specific solvent or solvent system.[4] The process involves dissolving the impure solid in a suitable solvent at an elevated temperature to create a saturated or near-saturated solution. As the solution cools, the solubility of the desired compound decreases, leading to the formation of pure crystals. The impurities, which are either more soluble or present in smaller quantities, remain dissolved in the solvent (mother liquor). The purified crystals are then isolated by filtration.

Materials and Equipment

Materials:

- Crude L-Tyrosine methyl ester hydrochloride
- Methanol (ACS grade or higher)
- Diethyl ether (anhydrous)
- Deionized water
- Filter paper

Equipment:

- Erlenmeyer flasks
- Heating mantle or hot plate with magnetic stirrer
- Magnetic stir bars
- Reflux condenser
- Buchner funnel and flask
- Vacuum source
- Spatula

- Glass stirring rod
- Ice bath
- Drying oven or vacuum desiccator
- Analytical balance

Experimental Protocol

This protocol outlines the recrystallization of L-Tyrosine methyl ester hydrochloride using a methanol/diethyl ether solvent system. Methanol is a good solvent for dissolving the compound, while diethyl ether serves as an anti-solvent to induce crystallization.

Step 1: Dissolution

- Place 5.0 g of crude L-Tyrosine methyl ester hydrochloride into a 100 mL Erlenmeyer flask equipped with a magnetic stir bar.
- Add a minimal amount of methanol (approximately 15-20 mL) to the flask.
- Gently heat the mixture to 40-50°C while stirring to dissolve the solid completely. If the solid does not fully dissolve, add small additional portions of methanol until a clear solution is obtained. Avoid using an excessive amount of solvent to ensure a good recovery yield.

Step 2: Decolorization (Optional)

- If the solution is colored due to impurities, add a small amount of activated carbon (approximately 0.1-0.2 g) to the hot solution.
- Stir the mixture for 5-10 minutes to allow the activated carbon to adsorb the colored impurities.
- Perform a hot filtration using a pre-warmed funnel and fluted filter paper to remove the activated carbon. Collect the filtrate in a clean Erlenmeyer flask.

Step 3: Crystallization

- Allow the clear solution to cool slowly to room temperature. Spontaneous crystallization may occur during this step.
- Once the solution has reached room temperature, slowly add diethyl ether dropwise while stirring until the solution becomes slightly turbid. This indicates the initiation of precipitation.
- After the addition of diethyl ether, place the flask in an ice bath for at least 30-60 minutes to promote complete crystallization.

Step 4: Crystal Collection and Washing

- Collect the precipitated crystals by vacuum filtration using a Buchner funnel and filter paper.
- Wash the crystals with a small amount of cold diethyl ether to remove any remaining soluble impurities. It is important to use a cold solvent to minimize the loss of the desired product.
- Continue to apply the vacuum for a few minutes to partially dry the crystals.

Step 5: Drying

- Carefully transfer the crystalline product from the filter paper to a pre-weighed watch glass or drying dish.
- Dry the crystals in a vacuum oven at a low temperature (e.g., 40°C) or in a vacuum desiccator until a constant weight is achieved. This removes any residual solvent.

Step 6: Purity Assessment

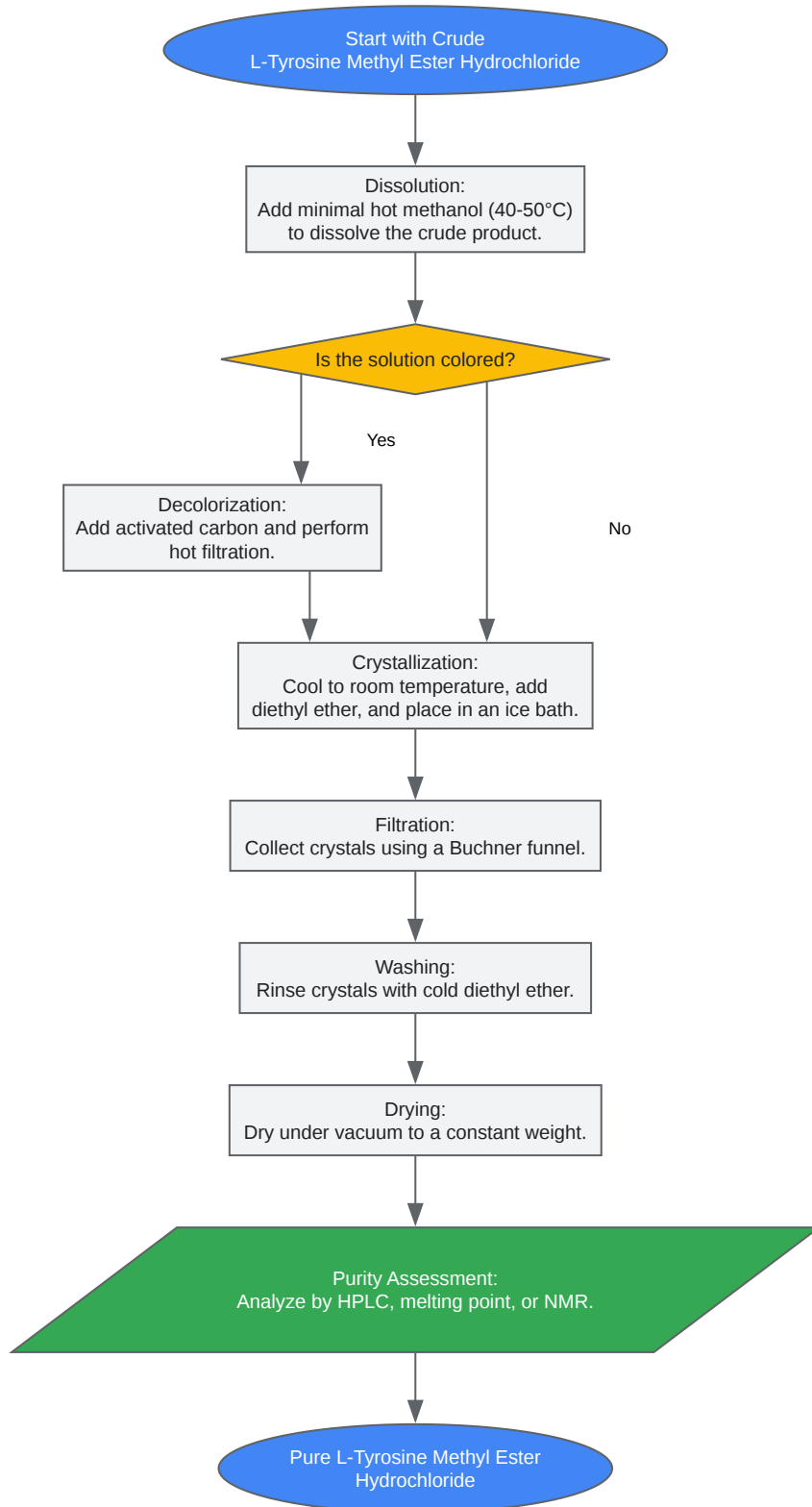
- The purity of the recrystallized L-Tyrosine methyl ester hydrochloride can be assessed by various analytical techniques, such as High-Performance Liquid Chromatography (HPLC), melting point determination, and Nuclear Magnetic Resonance (NMR) spectroscopy.^[5]

Data Presentation

Parameter	Value
Starting Material	Crude L-Tyrosine methyl ester hydrochloride
Initial Mass	5.0 g
Recrystallization Solvents	Methanol, Diethyl ether
Dissolution Temperature	40-50 °C
Crystallization Temperature	0-4 °C (Ice Bath)
Expected Yield	85-95%
Expected Purity	>98.5% (HPLC)[6]
Appearance	White to off-white crystalline solid[1]

Visual Workflow

Workflow for the Recrystallization of L-Tyrosine Methyl Ester Hydrochloride

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Caption: A flowchart illustrating the step-by-step process for the purification of L-Tyrosine methyl ester hydrochloride by recrystallization.

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Methanol is flammable and toxic; avoid inhalation and contact with skin.
- Diethyl ether is extremely flammable and can form explosive peroxides; handle with care and away from ignition sources.
- Handle hot glassware with appropriate tongs or heat-resistant gloves.

By following this detailed protocol, researchers can effectively purify L-Tyrosine methyl ester hydrochloride to a high degree of purity, suitable for demanding applications in research and development.

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